

Bathophenanthroline: A Comprehensive Technical Guide for Coordination Chemistry Applications

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Compound of Interest

Compound Name: *Bathophenanthroline*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Bathophenanthroline (4,7-diphenyl-1,10-phenanthroline), a heterocyclic organic compound, has established itself as a versatile and powerful ligand in the field of coordination chemistry. Its rigid, planar structure and strong chelating ability with a variety of metal ions have led to its widespread application in analytical chemistry, catalysis, and medicinal chemistry. This technical guide provides a comprehensive overview of the core principles and practical applications of **bathophenanthroline** as a ligand, with a focus on its synthesis, coordination complexes, and utility in experimental research and drug development. Detailed experimental protocols, quantitative data, and visual representations of key processes are presented to serve as a valuable resource for professionals in the scientific community.

Introduction to Bathophenanthroline

Bathophenanthroline (Bphen) is a derivative of 1,10-phenanthroline, distinguished by the presence of two phenyl groups at the 4 and 7 positions. This structural modification significantly influences its physicochemical properties, enhancing its lipophilicity and altering its electronic characteristics, which in turn affects the stability and reactivity of its metal complexes.^[1]

Core Properties:

- Appearance: White to yellowish crystalline powder.[1]
- Molecular Formula: C₂₄H₁₆N₂
- Molecular Weight: 332.40 g/mol [2]
- Melting Point: 218-220 °C[3]
- Solubility: Insoluble in water, but soluble in various organic solvents such as chloroform, dichloromethane, and benzene.[1]
- Coordination: Acts as a bidentate ligand, coordinating to metal ions through its two nitrogen atoms.[4]

Synthesis of Bathophenanthroline and its Metal Complexes

The synthesis of **bathophenanthroline** typically involves the Skraup synthesis or variations thereof, starting from o-phenylenediamine and appropriate precursors.[5] A general synthetic approach is outlined below.

Synthesis of Bathophenanthroline

A common method for the synthesis of **bathophenanthroline** involves the reaction of o-phenylenediamine with 3-chloropropiophenone in the presence of an acid catalyst.[6]

Experimental Protocol: Synthesis of **Bathophenanthroline**[6]

- A solution of 3-chloropropiophenone (0.4 mol/L) and o-phenylenediamine (0.2 mol/L) in a mixed acid solution (30% hydrochloric acid and 20% hydroiodic acid) is prepared.
- This solution is pumped into a microchannel reactor at a rate of 30 mL/min.
- The reactor is maintained at a constant temperature of 100 °C for 20 minutes.
- The effluent from the reactor is cooled.
- The cooled solution is filtered, and the resulting filter cake is washed twice with ammonia.

- The solid product is then dried to yield **bathophenanthroline**.

Synthesis of Bathophenanthroline Metal Complexes

The synthesis of **bathophenanthroline** metal complexes is generally achieved by reacting the ligand with a suitable metal salt in an appropriate solvent.

Experimental Protocol: Synthesis of an Iron(II)-**Bathophenanthroline** Complex $[\text{Fe}(\text{Bphen})_3]^{2+}$

This protocol is a generalized procedure based on the well-established reaction between Fe(II) ions and phenanthroline-type ligands.[\[7\]](#)

- Dissolve a stoichiometric amount of an iron(II) salt (e.g., ferrous ammonium sulfate) in deionized water.
- In a separate flask, dissolve three molar equivalents of **bathophenanthroline** in a suitable organic solvent (e.g., ethanol).
- Slowly add the **bathophenanthroline** solution to the iron(II) solution with constant stirring.
- The formation of the intensely colored $[\text{Fe}(\text{Bphen})_3]^{2+}$ complex is typically instantaneous.
- The complex can be precipitated by the addition of a counter-ion salt (e.g., perchlorate or hexafluorophosphate) and collected by filtration.
- The product should be washed with cold water and a small amount of cold ethanol, then dried under vacuum.

Quantitative Data on Bathophenanthroline and its Complexes

The stability and spectroscopic properties of **bathophenanthroline** complexes are crucial for their application. The following tables summarize key quantitative data.

Table 1: Physicochemical and Thermodynamic Properties of **Bathophenanthroline**

Property	Value	Reference
Melting Point	218-220 °C	[3]
Standard Molar Enthalpy of Fusion	(30.4 ± 0.4) kJ·mol ⁻¹	[8]
Standard Molar Enthalpy of Sublimation (at 298.15 K)	(183.8 ± 2.2) kJ·mol ⁻¹	[8]

Table 2: Spectroscopic Properties of **Bathophenanthroline** and its Iron(II) Complex

Compound	λ _{max} (nm)	Molar Absorptivity (ε) (M ⁻¹ cm ⁻¹)	Solvent	Reference
Bathophenanthroline	277	Not specified	Not specified	[9]
[Fe(Bphen) ₃] ²⁺	533	22,400	Not specified	[4]

Table 3: Stability Constants (log K) of Metal-Phenanthroline Complexes

Metal Ion	Ligand	log K	Reference
Fe(II)	1,10-Phenanthroline	20.2 - 21.5	[10]

Note: While the precise stability constant for **bathophenanthroline** complexes is not readily available in a tabulated format, the values for the parent 1,10-phenanthroline complex provide a strong indication of the high stability of these types of complexes.

Applications in Analytical Chemistry

Bathophenanthroline is a highly sensitive and selective reagent for the spectrophotometric determination of iron(II).^[11] The formation of the intensely colored tris-**bathophenanthroline**-iron(II) complex, $[\text{Fe}(\text{Bphen})_3]^{2+}$, allows for the quantification of iron even at trace levels.^[4]

Spectrophotometric Determination of Iron

Experimental Protocol: Determination of Iron(II) using **Bathophenanthroline**[4][12]

- Sample Preparation: An aqueous sample containing iron is obtained. If total iron is to be determined, a reducing agent (e.g., hydroxylamine hydrochloride) is added to convert any Fe(III) to Fe(II).
- pH Adjustment: The pH of the solution is adjusted to a range of 4-6 using a buffer solution (e.g., acetate buffer).
- Complex Formation: An excess of a **bathophenanthroline** solution (typically in ethanol) is added to the sample. The characteristic red-orange color of the $[\text{Fe}(\text{Bphen})_3]^{2+}$ complex develops rapidly.
- Extraction (Optional): For preconcentration or to eliminate interferences, the complex can be extracted into an immiscible organic solvent such as isoamyl alcohol or n-hexane.[4]
- Spectrophotometric Measurement: The absorbance of the solution (or the organic extract) is measured at the wavelength of maximum absorbance ($\lambda_{\text{max}} = 533 \text{ nm}$) using a spectrophotometer.
- Quantification: The concentration of iron is determined by comparing the absorbance of the sample to a calibration curve prepared from standard iron solutions.

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Solvent Extraction of Metal Ions

The lipophilic nature of **bathophenanthroline** and its metal complexes makes it an excellent extracting agent for the separation and preconcentration of metal ions from aqueous solutions. [13]

Experimental Protocol: Solvent Extraction of Metal Ions[13][14]

- An aqueous solution containing the metal ion of interest is prepared. The pH is adjusted to optimize the extraction efficiency for the specific metal.
- The aqueous phase is placed in a separatory funnel.
- An equal volume of an organic solvent (e.g., chloroform, nitrobenzene) containing **bathophenanthroline** is added to the funnel.
- The mixture is shaken vigorously for several minutes to facilitate the transfer of the metal-**bathophenanthroline** complex into the organic phase.
- The layers are allowed to separate, and the organic phase containing the extracted metal complex is collected.
- The concentration of the metal in the organic phase can then be determined using an appropriate analytical technique, such as atomic absorption spectroscopy or spectrophotometry.

Applications in Catalysis

Bathophenanthroline and its complexes have been employed as catalysts in various organic reactions. The steric and electronic properties of the ligand can be tuned to influence the catalytic activity and selectivity of the metal center.

Applications in Drug Development and Medicinal Chemistry

Recent research has highlighted the potential of **bathophenanthroline** complexes as therapeutic agents, particularly in the field of oncology.^[1] Copper and osmium complexes of **bathophenanthroline** have demonstrated significant anticancer activity.^{[1][15]}

Mechanism of Action of Anticancer Bathophenanthroline Complexes

The anticancer activity of **bathophenanthroline** complexes is often attributed to their ability to induce cell death through various mechanisms, including the generation of reactive oxygen species (ROS) and the induction of specific cell death pathways like necroptosis.^{[1][15][16]}

Reactive Oxygen Species (ROS) Generation:

Many transition metal complexes, including those with **bathophenanthroline**, can participate in redox cycling within the cellular environment. This can lead to the production of ROS, such as superoxide radicals and hydroxyl radicals. Cancer cells, often being under higher intrinsic oxidative stress, are particularly vulnerable to further increases in ROS levels, leading to cellular damage and apoptosis.[\[1\]](#)[\[16\]](#)

Necroptosis Induction:

Some **bathophenanthroline** complexes have been shown to induce necroptosis, a form of programmed necrosis.[\[15\]](#)[\[17\]](#) This is a regulated cell death pathway that is independent of caspases, the key mediators of apoptosis. The ability to trigger an alternative cell death pathway is particularly significant for overcoming resistance to conventional chemotherapeutics that primarily induce apoptosis.

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Conclusion

Bathophenanthroline continues to be a ligand of significant interest in coordination chemistry. Its unique properties have led to a broad range of applications, from routine analytical determinations to the development of novel therapeutic agents. The ongoing research into its coordination complexes promises to uncover new functionalities and further expand its utility in various scientific disciplines. This technical guide serves as a foundational resource for researchers and professionals seeking to leverage the capabilities of **bathophenanthroline** in their work.

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